

N'-Isopropylacetohydrazide: An In-depth Technical Guide for Researchers

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Compound of Interest

Compound Name: N'-Isopropylacetohydrazide

CAS No.: 4466-50-6

Cat. No.: B1593507

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Abstract

N'-Isopropylacetohydrazide, identified by the CAS number 4466-50-6, is a chemical compound with the molecular formula $C_5H_{12}N_2O$.^[1] This guide serves as a comprehensive technical resource for researchers, scientists, and professionals in drug development, providing a detailed overview of its known physical and chemical properties, safety and handling protocols, and potential, though not yet extensively documented, applications. While specific experimental data for this compound remains limited in publicly accessible literature, this document consolidates available information and draws logical inferences from related chemical structures to provide a foundational understanding for future research endeavors.

Chemical Identity and Core Physical Properties

N'-Isopropylacetohydrazide is a hydrazide derivative characterized by an isopropyl group attached to the terminal nitrogen of an acetohydrazide core. This structure suggests potential for hydrogen bonding and specific stereochemical interactions, which could be relevant in various chemical and biological systems.

Table 1: Physicochemical Properties of **N'-Isopropylacetohydrazide**

Property	Value	Source
CAS Number	4466-50-6	[1]
Molecular Formula	C ₅ H ₁₂ N ₂ O	[1]
Molecular Weight	116.16 g/mol	[1]
Physical Form	Solid (inferred)	[1]
Storage Temperature	2-8°C	
SMILES Code	CC(C)NNC(=O)C	

Note: Detailed experimental data on properties such as melting point, boiling point, and solubility are not readily available in the cited literature. The solid form is inferred from supplier information.[1]

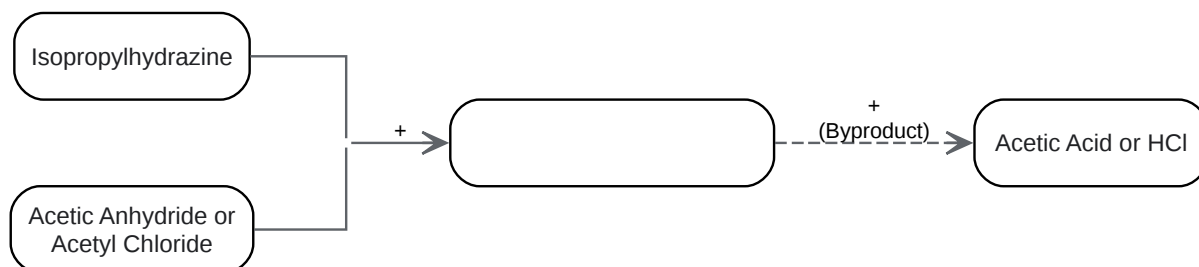
Synthesis and Reactivity Profile

While specific, peer-reviewed synthesis protocols for **N'-Isopropylacetohydrazide** are not extensively published, a general understanding of its formation can be derived from standard organic chemistry principles.

Conceptual Synthetic Pathway

A plausible synthetic route would involve the reaction of isopropylhydrazine with an acetylating agent, such as acetic anhydride or acetyl chloride. This nucleophilic acyl substitution reaction would result in the formation of the corresponding acetohydrazide.

DOT Diagram: Conceptual Synthesis of **N'-Isopropylacetohydrazide**



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Caption: A plausible synthetic route to **N'-Isopropylacetohydrazide**.

Reactivity and Stability

The hydrazide functional group in **N'-Isopropylacetohydrazide** is expected to be the primary center of reactivity. It can undergo oxidation, reduction, and further acylation or alkylation reactions. The presence of the isopropyl group may introduce steric hindrance, potentially influencing the rate and regioselectivity of these reactions.

For storage, it is recommended to keep **N'-Isopropylacetohydrazide** in an inert atmosphere at refrigerated temperatures (2-8°C) to maintain its stability.

Potential Applications in Drug Development and Research

Although specific applications of **N'-Isopropylacetohydrazide** in drug development are not well-documented, its chemical structure suggests several areas of potential interest for researchers. Hydrazide moieties are present in a number of pharmacologically active compounds and are often utilized as key building blocks or pharmacophores.

Potential research applications could include:

- Intermediate in a multi-step synthesis: Its structure could serve as a valuable scaffold for the synthesis of more complex molecules with potential therapeutic properties.
- Fragment-based drug discovery: The molecule could be explored as a fragment for screening against various biological targets.
- Coordination chemistry: The hydrazide group can act as a ligand for metal ions, suggesting potential applications in the development of novel coordination complexes with catalytic or biological activity.

Safety, Handling, and Experimental Protocols

Hazard Identification and Safety Precautions

Based on available safety data for related compounds, **N'-Isopropylacetohydrazide** should be handled with care. The following is a summary of potential hazards and recommended precautions:

- Hazard Statements: May be harmful if swallowed, cause skin irritation, cause serious eye irritation, and may cause respiratory irritation.
- Precautionary Statements: Avoid breathing dust/fume/gas/mist/vapors/spray. Wear protective gloves/protective clothing/eye protection/face protection. IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Recommended Experimental Protocol: Solubility Assessment

To address the current gap in knowledge, a fundamental experimental protocol to determine the solubility of **N'-Isopropylacetohydrazide** is outlined below. This protocol is a standard procedure and should be adapted based on available laboratory equipment and safety guidelines.

Objective: To determine the approximate solubility of **N'-Isopropylacetohydrazide** in various solvents at ambient temperature.

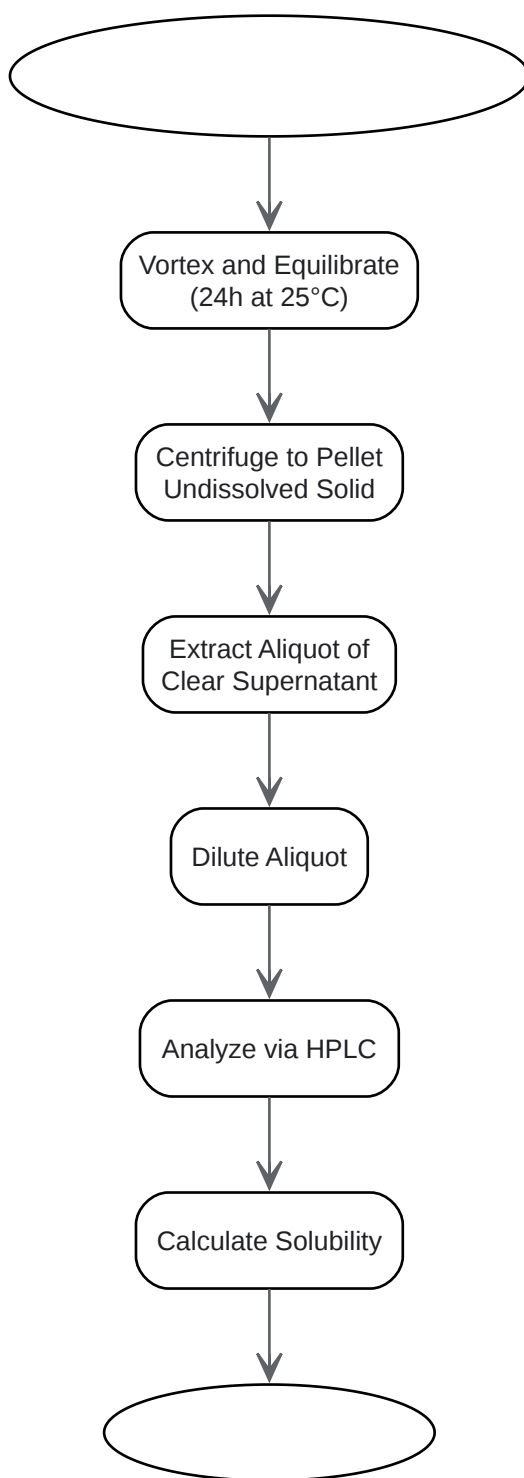
Materials:

- **N'-Isopropylacetohydrazide**
- A selection of solvents (e.g., water, ethanol, methanol, acetone, dichloromethane, hexane)
- Analytical balance
- Vortex mixer
- Centrifuge
- HPLC or other suitable analytical instrumentation

Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **N'-Isopropylacetohydrazide** to a known volume of each solvent in separate vials.
 - Tightly cap the vials and vortex for 2-3 minutes to facilitate dissolution.
 - Allow the vials to equilibrate at a constant temperature (e.g., 25°C) for 24 hours, with intermittent shaking.
- Separation of Undissolved Solid:
 - Centrifuge the vials at a high speed to pellet the undissolved solid.
- Analysis of the Supernatant:
 - Carefully withdraw an aliquot of the clear supernatant from each vial.
 - Dilute the aliquot with a suitable solvent to a concentration within the linear range of the analytical instrument.
 - Analyze the concentration of **N'-Isopropylacetohydrazide** in the diluted supernatant using a calibrated HPLC method.
- Calculation of Solubility:
 - Calculate the original concentration in the saturated solution, taking into account the dilution factor. This value represents the solubility of the compound in that specific solvent.

DOT Diagram: Solubility Assessment Workflow



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Sources

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